

2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid stability compared other compounds

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Compound Focus: 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid

CAS No.: 20556-11-0
Cat. No.: S760070

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Information on the Compound's Components

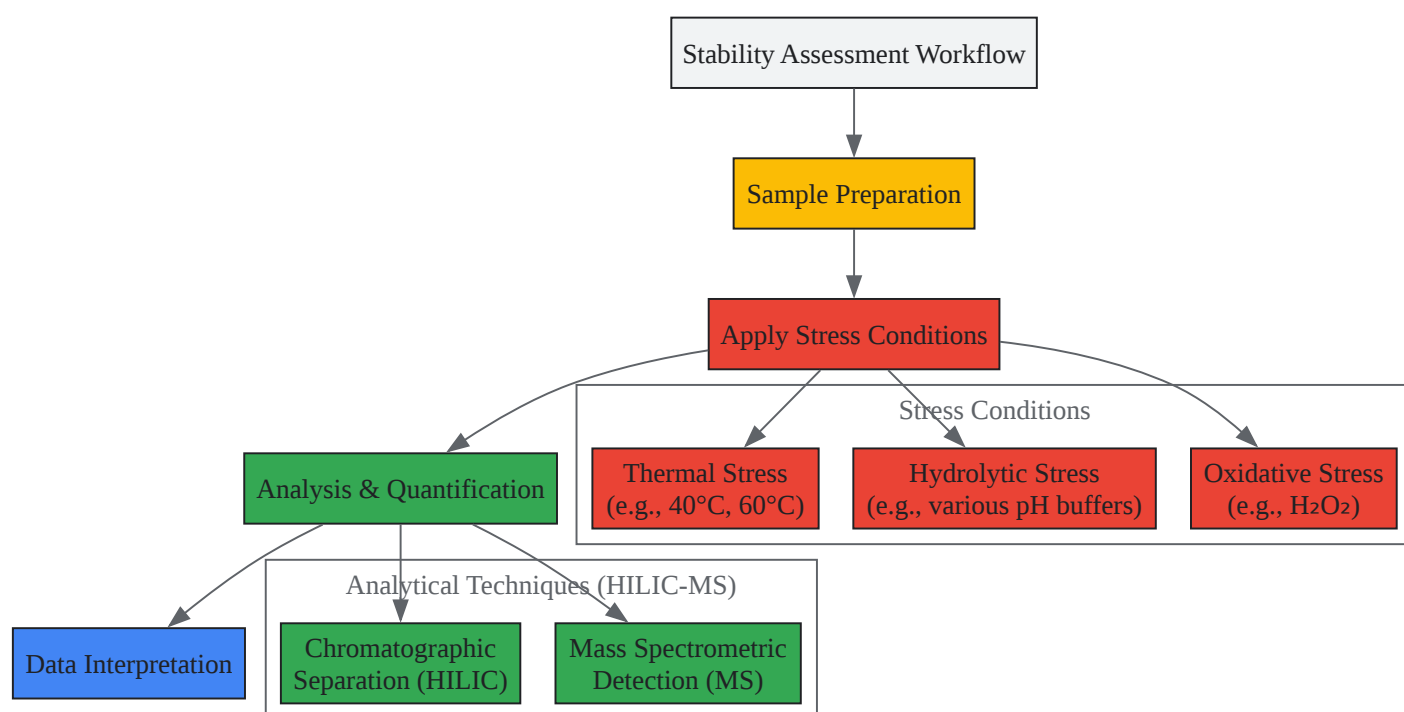
The compound "2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid" is a dipeptide composed of two well-known amino acids:

Component	Identity & Role	Key Characteristics (from search results)
2,6-Diaminohexanoic acid	L-Lysine; forms the peptide bond via its carboxyl group. [1]	An essential, dibasic amino acid with a linear, aliphatic structure and a side chain ending in a second primary amino group. [1]
3-methylbutanoic acid derivative	L-Valine; is linked via its amino group. [2]	An essential, branched-chain aliphatic amino acid. [2]

Suggested Approaches for Finding Stability Data

Given the lack of direct data, here are some strategies you might consider to find or generate the necessary information for your guide:

- **Conduct a Broader Literature Search:** The current search was highly specific. You may have more success searching for the stability of this exact dipeptide in **patent databases**, as it may be a novel intermediate in drug development. Alternatively, searching the scientific literature for studies on **lysine-valine dipeptides** or similar structures could yield relevant, indirect data.
- **Propose Experimental Protocols:** In the absence of published data, your guide could outline standard experimental methods for assessing stability. The search results highlight several advanced analytical techniques suitable for this purpose [3] [4]. The workflow for such an investigation can be summarized as follows, based on common laboratory practices:



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- **Utilize Computational Predictions:** As a preliminary approach, you could use **computational chemistry methods**. The search results include a detailed study using Density Functional Theory (DFT) to analyze the molecular properties of L-lysine, which contributes to its stability [1]. A similar theoretical study could be designed to model and predict the stability of your target dipeptide.

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References

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2. Amino Acids - an overview [sciencedirect.com]
3. Application of the Hydrophilic Interaction Liquid ... [pmc.ncbi.nlm.nih.gov]
4. Application of the HILIC-MS Novel Protocol to Study ... [preprints.org]

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